

Technical Guide: Physicochemical Properties of 2-Bromo-5-chloro-1,3-dimethylbenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-5-chloro-1,3-dimethylbenzene

Cat. No.: B169440

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Bromo-5-chloro-1,3-dimethylbenzene is a halogenated aromatic compound with significant applications as an intermediate in organic synthesis.^[1] Its utility is particularly notable in the pharmaceutical and dye industries, where its distinct molecular structure serves as a versatile building block for more complex molecules.^[1] This document provides a detailed overview of the molecular weight of this compound, a fundamental parameter for stoichiometric calculations in synthesis and for analytical characterization.

Molecular Identity and Structure

The chemical identity of **2-Bromo-5-chloro-1,3-dimethylbenzene** is established by its molecular formula and structural arrangement.

- Chemical Name: **2-Bromo-5-chloro-1,3-dimethylbenzene**^[2]
- Synonym: 4-Chloro-2,6-dimethylphenyl bromide^[3]
- CAS Number: 103724-99-8^{[2][3]}
- Molecular Formula: C₈H₈BrCl^{[2][3][4][5]}

The structural formula, illustrating the connectivity of atoms, is depicted in the diagram below.

Caption: 2D structure of **2-Bromo-5-chloro-1,3-dimethylbenzene**.

Molecular Weight

The molecular weight is a critical piece of data for any chemical compound. Below is a summary of the reported and calculated molecular weight for **2-Bromo-5-chloro-1,3-dimethylbenzene**.

Data Point	Value (g/mol)	Source
Reported Molecular Weight	219.508	[4]
Reported Molecular Weight	219.50	[2][3]
Reported Molecular Weight	219.51	
Calculated Molecular Weight	219.506	See Section 3.1

Calculation of Molecular Weight

The molecular weight was calculated using the molecular formula C₈H₈BrCl and the standard atomic weights of the constituent elements.

The calculation is as follows:

- Carbon (C): 8 atoms \times 12.011 u/atom = 96.088 u
- Hydrogen (H): 8 atoms \times 1.008 u/atom = 8.064 u[6][7][8]
- Bromine (Br): 1 atom \times 79.904 u/atom = 79.904 u[9][10][11][12]
- Chlorine (Cl): 1 atom \times 35.45 u/atom = 35.45 u[13][14][15][16]

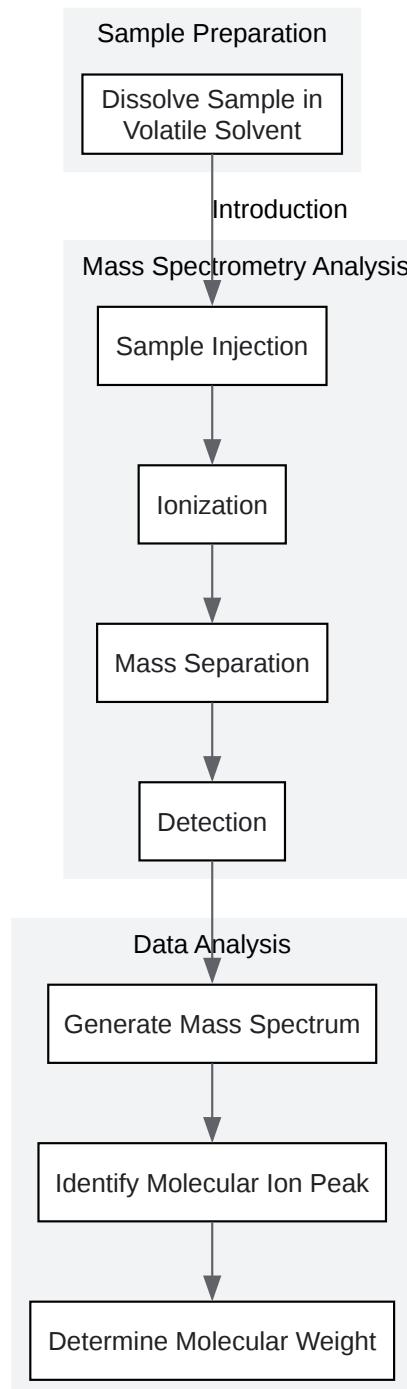
Total Molecular Weight = 96.088 + 8.064 + 79.904 + 35.45 = 219.506 g/mol

The slight variations in reported values can be attributed to differences in the atomic weight values used for the calculation.

Experimental Protocols

The determination of the molecular weight of a novel or synthesized compound typically involves mass spectrometry. This technique provides a highly accurate mass-to-charge ratio, from which the molecular weight can be determined. While specific experimental protocols for this particular compound are not detailed in the cited literature, a general workflow for such a determination is outlined below.

General Workflow for Molecular Weight Determination

[Click to download full resolution via product page](#)

Caption: Generalized workflow for molecular weight determination via mass spectrometry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinno.com [nbinno.com]
- 2. 2-Bromo-5-chloro-1,3-dimethylbenzene | C8H8BrCl | CID 5324738 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Bromo-5-chloro-1,3-dimethylbenzene [103724-99-8] | China Manufacturer [gmchemix.com]
- 4. chemsynthesis.com [chemsynthesis.com]
- 5. keyorganics.net [keyorganics.net]
- 6. How many grams does an atom of hydrogen weigh? - askIITians [askiitians.com]
- 7. quora.com [quora.com]
- 8. Hydrogen - Wikipedia [en.wikipedia.org]
- 9. Bromine - Wikipedia [en.wikipedia.org]
- 10. Atomic Weight of Bromine | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 11. byjus.com [byjus.com]
- 12. Bromine - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 13. Chlorine - Wikipedia [en.wikipedia.org]
- 14. Chlorine Facts - Chlorine The Element of Surprise [chlorine.org]
- 15. Isotopes of chlorine - Wikipedia [en.wikipedia.org]
- 16. Why is the atomic mass of chlorine taken as 35.5 u and not a whole number like 35 u or 36 u explained? [unacademy.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 2-Bromo-5-chloro-1,3-dimethylbenzene]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b169440#molecular-weight-of-2-bromo-5-chloro-1-3-dimethylbenzene>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com